

ertugliflozin acid hydrolysis degradation products identification

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Compound Focus: Ertugliflozin

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Identification of Acid Hydrolysis Degradation Products

Under forced acid hydrolysis conditions, **Ertugliflozin** degrades to form four primary products. The following table summarizes their key characteristics [1] [2]:

Degradation Product	Molecular Formula	Observed [M+H] ⁺ (m/z)	Major Mass Fragments (m/z)
DP-1	C ₂₅ H ₃₀ ClNO ₈	508.1724	383, 341, 285, 225, 207, 147, 121, 111
DP-2	C ₂₁ H ₁₉ ClO ₄	371.1037	207, 153
DP-3	C ₂₃ H ₂₁ ClO ₅	413.1139	353, 247, 233, 153, 133, 109
DP-4	C ₂₁ H ₁₈ Cl ₂ O ₃	389.0694	353, 267, 233, 153, 133, 109

Experimental Protocol for Forced Degradation Studies

Here is a detailed methodology for conducting forced acid hydrolysis and analyzing the degradation products, based on the search results [1] [2].

Sample Preparation for Acid Hydrolysis

- **Procedure:** Expose **Ertugliflozin** to **1N Hydrochloric Acid (HCl)**. The study found considerable degradation under these conditions.
- **Work-up:** After the degradation period, neutralize the reaction mixture using a saturated solution of **Ammonium Carbonate ((NH₄)₂CO₃)**.
- **Isolation:** The resulting solid can be recovered using **lyophilization** (freeze-drying) for further purification and analysis.

UHPLC-MS Analysis Conditions

This method achieved separation of **Ertugliflozin** and its five degradation products in a short 4-minute runtime.

- **Column:** Waters Acquity UPLC BEH C18 (50 x 2.1 mm, 1.7 μm)
- **Mobile Phase:**
 - **A:** 0.1% Formic acid in water
 - **B:** 0.1% Formic acid in acetonitrile
- **Gradient Program:**

Time (min)	% Mobile Phase B
0.0	3
0.5	3
2.5	98
3.5	98
3.6	3
4.0	3

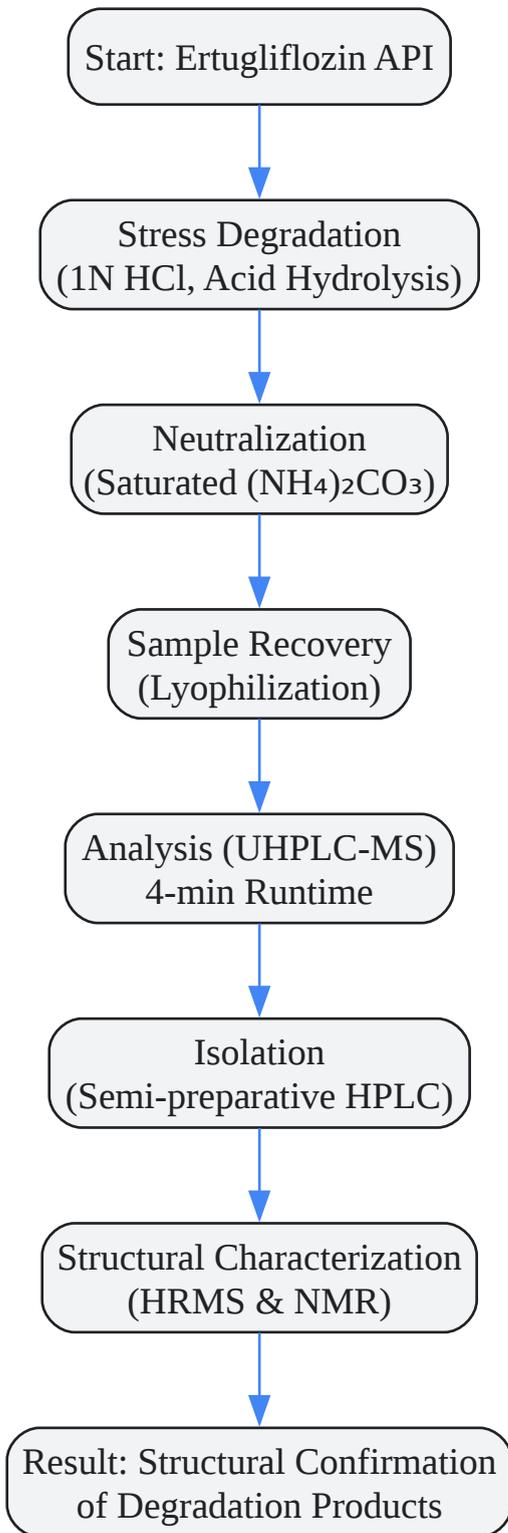
- **Flow Rate:** 0.4 mL/min
- **Column Temperature:** 35 °C
- **Detection:** Photo Diode Array (PDA) detector

- **Mass Spectrometry:** Electrospray Ionization (ESI), positive/negative polarity switching, scan range 100-1200 Da.

Structural Characterization Techniques

- **Isolation:** Degradation products were isolated using **semi-preparative HPLC**.
- **High-Resolution Mass Spectrometry (HRMS):** Used to determine the exact mass and formula of each degradation product.
- **NMR Spectroscopy: ¹H, ¹³C, and 2D NMR** experiments (in DMSO-*d*₆ solvent) were critical for complete structural elucidation.

The workflow for the entire identification and characterization process is summarized below:



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Troubleshooting Guide: Frequently Asked Questions

Q1: Why is my chromatogram showing poor resolution or peak shape for the degradation products?

- **A1:** The study found that using **0.1% formic acid** with a **Waters Acquity BEH C18 column** provided optimum separation. Poor results were obtained with other buffers like trifluoroacetic acid or ammonium bicarbonate, and other columns like phenyl or CSH C18 [1] [2]. Ensure your mobile phase and column match the optimized conditions.

Q2: Ertugliflozin did not degrade significantly under the stress conditions I used. What could be the reason?

- **A2:** The research indicates that **Ertugliflozin** is relatively stable under thermal, photolytic, neutral, and alkaline hydrolysis conditions. Significant degradation was observed **specifically in acid hydrolysis and oxidative stress**. Ensure you are using the correct stressor (1N HCl for acid hydrolysis) [1] [2].

Q3: How can I be sure of the structural identity of the degradation products?

- **A3:** The study emphasizes that relying solely on LC-MS is insufficient for definitive confirmation. For concrete evidence, you must isolate the pure degradation fractions (e.g., via semi-prep HPLC) and perform advanced structural characterization using **HRMS and NMR (1D and 2D) spectroscopy** [1] [2].

Q4: Are these degradation products unique to Ertugliflozin?

- **A4:** Yes. The five degradation products (DP-1 to DP-5) identified in the cited study were reported as **novel and had not been documented before**. Four were formed under acid hydrolysis, and one (DP-5) under oxidative conditions [1] [2].

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References

1. , isolation, and structural characterization of novel forced... Identification [nature.com]
2. Identification, isolation, and structural characterization of novel ... [pmc.ncbi.nlm.nih.gov]

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